Technical Monograph: Physicochemical & Synthetic Profile of 3-Chlorochalcone

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Compound of Interest

Compound Name:	*1-(3-Chlorophenyl)-3-phenylprop-2-en-1-one*
CAS No.:	*20426-48-6*
Cat. No.:	*B1622145*

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Executive Summary

3-Chlorochalcone is a synthetic flavonoid derivative characterized by the presence of a chlorine substituent at the meta position of the B-ring (aldehyde-derived ring). As a member of the 1,3-diaryl-2-propen-1-one family, it serves as a critical "privileged scaffold" in medicinal chemistry. Its lipophilicity—driven by the chloro-substitution—significantly influences its pharmacokinetic profile, particularly membrane permeability and metabolic stability. This guide provides a definitive technical analysis of its molecular weight, lipophilicity, and synthetic pathways, designed for researchers optimizing ADME (Absorption, Distribution, Metabolism, and Excretion) properties in early-stage drug discovery.

Physicochemical Profile

The following data aggregates experimental and predicted values. For drug development purposes, the Partition Coefficient (LogP) is the critical parameter governing the compound's ability to cross the lipid bilayer.

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Parameter	Value	Notes
IUPAC Name	(2E)-3-(3-chlorophenyl)-1-phenylprop-2-en-1-one	Trans isomer is thermodynamically favored.
CAS Number	5328-73-4	Distinguish from 3'-chlorochalcone (CAS 20426-48-6).
Molecular Formula	ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">	
Molecular Weight	242.70 g/mol	Monoisotopic Mass: 242.0498
LogP (Predicted)	3.70 ± 0.3	Consensus value (XLogP3). Highly lipophilic.
LogP (Experimental)	Method Dependent	See Section 4 for determination protocol.
Melting Point	75–77 °C	Crystalline solid.
H-Bond Donors	0	
H-Bond Acceptors	1	Carbonyl oxygen.
Rotatable Bonds	3	Allows conformational flexibility in binding pockets.

Lipophilicity: The Critical Determinant[2]

Lipophilicity (expressed as LogP) is the primary driver of 3-chlorochalcone's biological behavior. With a predicted LogP of ~3.7, the molecule resides in the upper range of "drug-likeness" (Lipinski’s Rule of 5 suggests LogP < 5).

Mechanistic Impact of the 3-Chloro Substituent

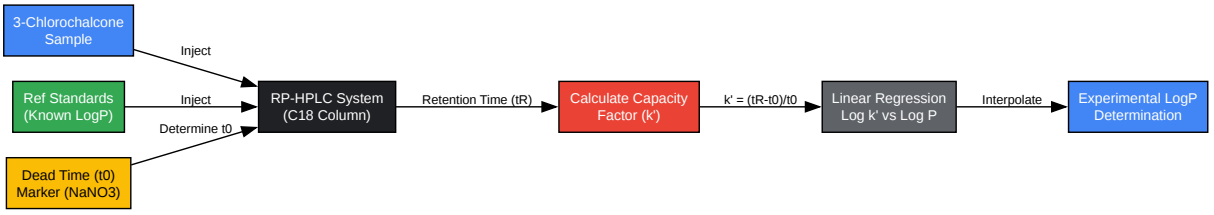
The addition of a chlorine atom at the meta position (C3) of the B-ring introduces a lipophilic bulk that alters the solvation shell of the molecule.

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- Hydrophobic Effect: The chlorine atom increases the hydrophobic surface area, enhancing affinity for lipophilic binding pockets (e.g., tubulin colchicine site).
- Metabolic Stability: The Cl substituent blocks metabolic oxidation at the C3 position, potentially extending half-life compared to the unsubstituted parent chalcone.
- Permeability: The high LogP facilitates passive diffusion across the blood-brain barrier (BBB), making this scaffold relevant for neurodegenerative research.

Workflow: Lipophilicity Determination (RP-HPLC Method)

While computational models (cLogP) are useful, experimental validation is required for IND (Investigational New Drug) applications. The Shake-Flask method is often replaced by RP-HPLC for chalcones due to their poor water solubility.



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Figure 1: RP-HPLC workflow for determining the lipophilicity of chalcones. This method correlates retention factors (

) with known LogP standards to derive the experimental value.

Synthetic Protocol: Claisen-Schmidt Condensation[3][4][5][6]

To ensure high purity for biological testing, the Claisen-Schmidt condensation is the gold standard. This base-catalyzed aldol condensation followed by dehydration yields the

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thermodynamically stable (

)-isomer.

Reagents

- Reactant A: Acetophenone (1.0 eq)[1]
- Reactant B: 3-Chlorobenzaldehyde (1.0 eq)
- Catalyst: NaOH or KOH (40% aq. solution)
- Solvent: Ethanol (95%) or Methanol

Step-by-Step Methodology

- Solubilization: Dissolve 10 mmol of acetophenone and 10 mmol of 3-chlorobenzaldehyde in 15 mL of ethanol in a round-bottom flask.
- Catalysis: Cool the mixture to 0–5 °C in an ice bath. Add 5 mL of 40% NaOH dropwise with vigorous stirring.
- Reaction: Allow the mixture to warm to room temperature (25 °C) and stir for 4–6 hours. Monitoring via TLC (Hexane:Ethyl Acetate 4:1) is mandatory.
  - Observation: A yellow precipitate typically forms as the chalcone crystallizes out of the solution.
- Quenching: Pour the reaction mixture into 100 mL of ice-cold water containing dilute HCl (to neutralize excess base).
- Purification: Filter the precipitate. Recrystallize from hot ethanol to remove unreacted aldehyde and aldol intermediates.

Validation Criteria

- Yield: Expected >85%.
- 1H NMR (CDCl3): Look for the characteristic doublet of doublets for the

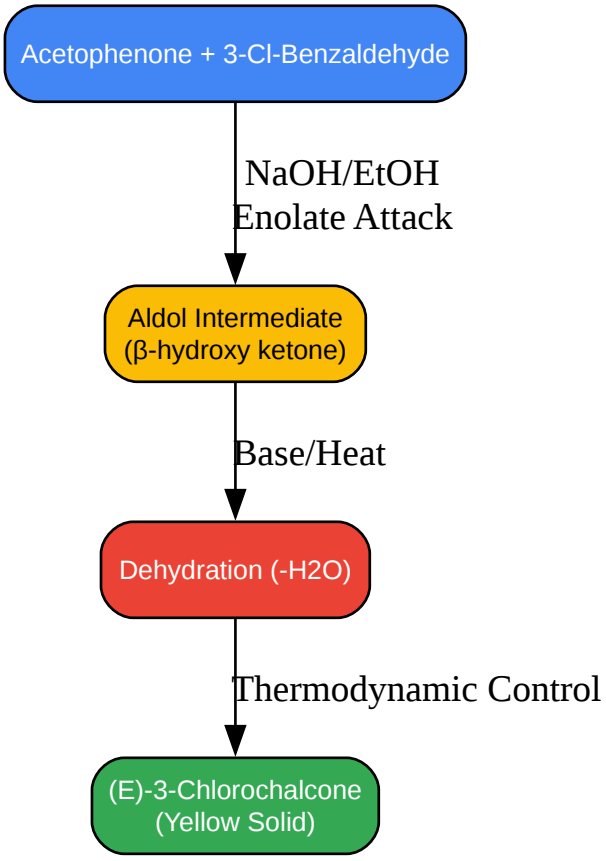
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-unsaturated protons (

7.4–7.8 ppm) with a coupling constant (

) of ~15-16 Hz, confirming the trans (

) geometry.



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Figure 2: Synthetic pathway via Claisen-Schmidt condensation. The reaction is driven to the conjugated enone product by the stability of the extended

-system.

Structural-Activity Relationship (SAR) Context

The 3-chlorochalcone structure is not merely a final product but a template. The

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-unsaturated ketone acts as a Michael Acceptor, capable of forming covalent bonds with nucleophilic cysteine residues in target proteins (e.g., MDM2, Tubulin).

- The "Warhead": The enone system (

) is the pharmacophore responsible for biological activity.

- The "Steering Wheel": The 3-chloro group modulates lipophilicity and steric fit. A meta-chloro substituent is often superior to para-chloro for specific targets because it avoids steric clashes at the depth of the binding pocket while maintaining hydrophobic contacts.

References

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